

L-Selenomethionine: A Comprehensive Technical Guide on its Chemical Properties and Structure

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Compound of Interest

Compound Name: *L-Selenomethionine*

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Introduction

L-Selenomethionine (SeMet) is a naturally occurring selenoamino acid, an analog of the essential amino acid L-methionine where a selenium atom replaces the sulfur atom.^{[1][2]} It is the predominant form of selenium found in dietary sources such as Brazil nuts, grains, legumes, and soybeans.^{[2][3]} As a key organoselenium compound, **L-Selenomethionine** serves as a primary vehicle for selenium in the food chain and is a crucial component in nutritional supplements.^{[1][2]} Its ability to be nonspecifically incorporated into proteins in place of methionine makes it a vital tool in structural biology, particularly for X-ray crystallography and mass spectrometry studies.^{[2][4]} Furthermore, **L-Selenomethionine** is a precursor for the synthesis of selenocysteine (Sec), the 21st proteinogenic amino acid, which is a critical component of the active site of various functional selenoproteins, including the antioxidant enzyme glutathione peroxidase.^{[5][6][7]} This guide provides an in-depth overview of the chemical properties, structure, and relevant experimental methodologies for **L-Selenomethionine**.

Chemical and Physical Properties

L-Selenomethionine presents as a white to off-white or light yellow crystalline solid or powder.^{[8][9][10]} It is soluble in water, slightly soluble in methanol, and can be sensitive to high

temperatures and extreme pH levels.[1][9]

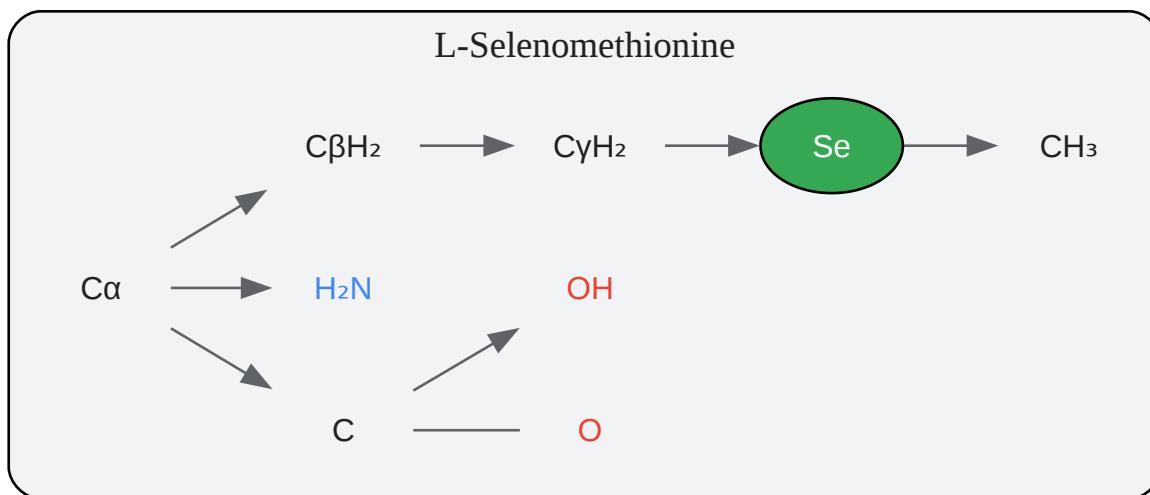
Quantitative Data Summary

The key chemical and physical properties of **L-Selenomethionine** are summarized in the table below for easy reference and comparison.

Property	Value	References
IUPAC Name	(2S)-2-amino-4-methylselanylbutanoic acid	[9][11]
Synonyms	SeMet, Seleno-L-methionine, L-(+)-Selenomethionine	[5][11]
CAS Number	3211-76-5	[8][11]
Molecular Formula	C5H11NO2Se	[8][11]
Molecular Weight	196.11 g/mol	[8][12]
Exact Mass	196.99550 Da	[10][11]
Appearance	White to off-white crystalline solid/powder	[8][9]
Melting Point	265-267 °C (decomposes)	[9][13][14]
Solubility	Soluble in water (50 mg/mL); Slightly soluble in methanol	[3][8][9]
Specific Rotation $[\alpha]D$	+18° to +20° (c=0.5, 2mol/L HCl)	[10][14]
pKa (Predicted)	2.26 ± 0.10	[8]
PubChem CID	105024	[7][11]
ChEBI ID	CHEBI:30021	[11]
SMILES	C[Se]CC--INVALID-LINK--N	[1][7]

Molecular Structure

L-Selenomethionine is the L-enantiomer of selenomethionine. Structurally, it is characterized by a central alpha-carbon bonded to an amino group, a carboxyl group, a hydrogen atom, and a side chain containing a selenomethyl group (-CH₂-CH₂-Se-CH₃). The presence of the selenium atom is fundamental to its unique biochemical properties and its utility in structural biology.



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Caption: 2D chemical structure of **L-Selenomethionine**.

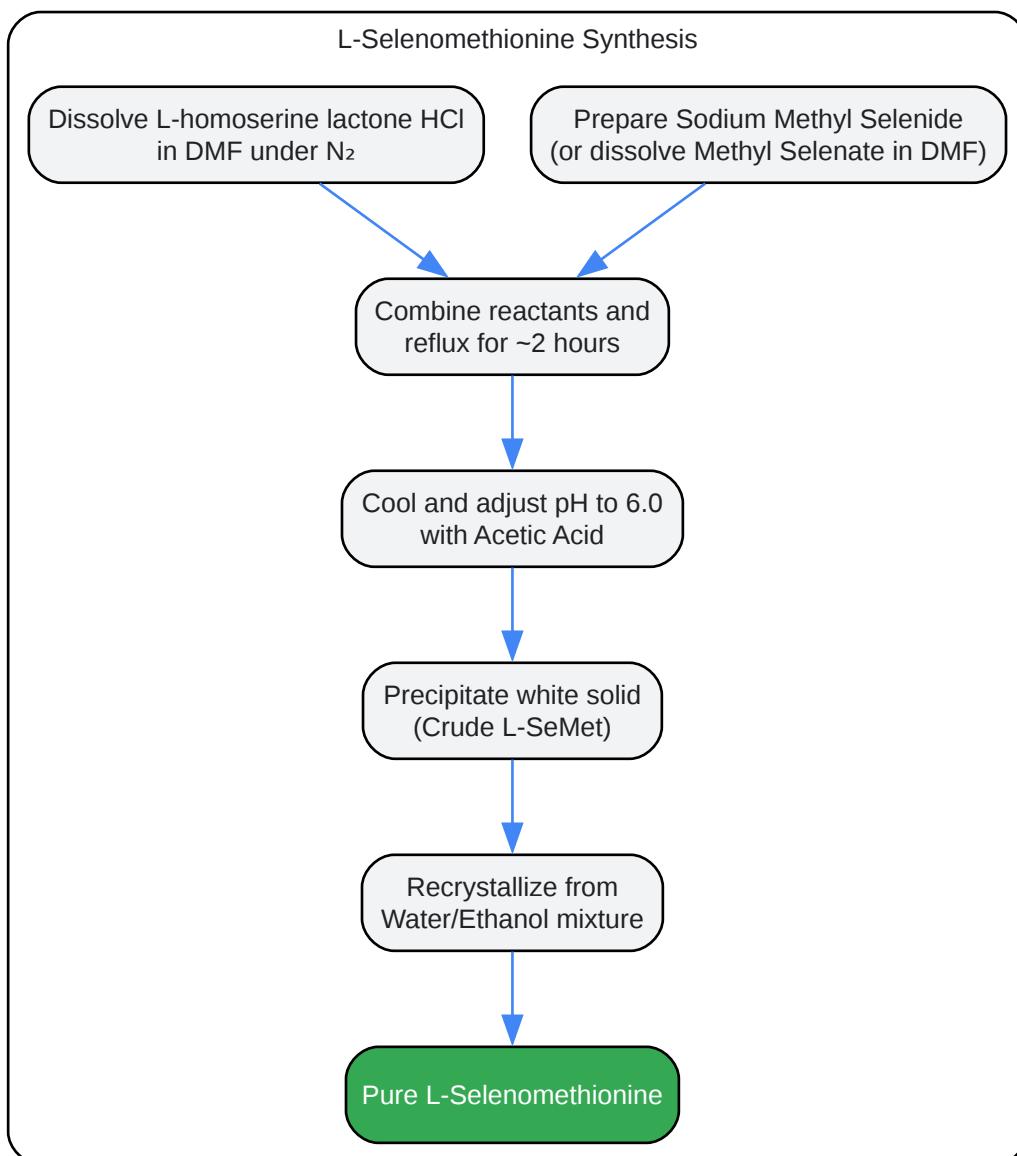
Experimental Protocols

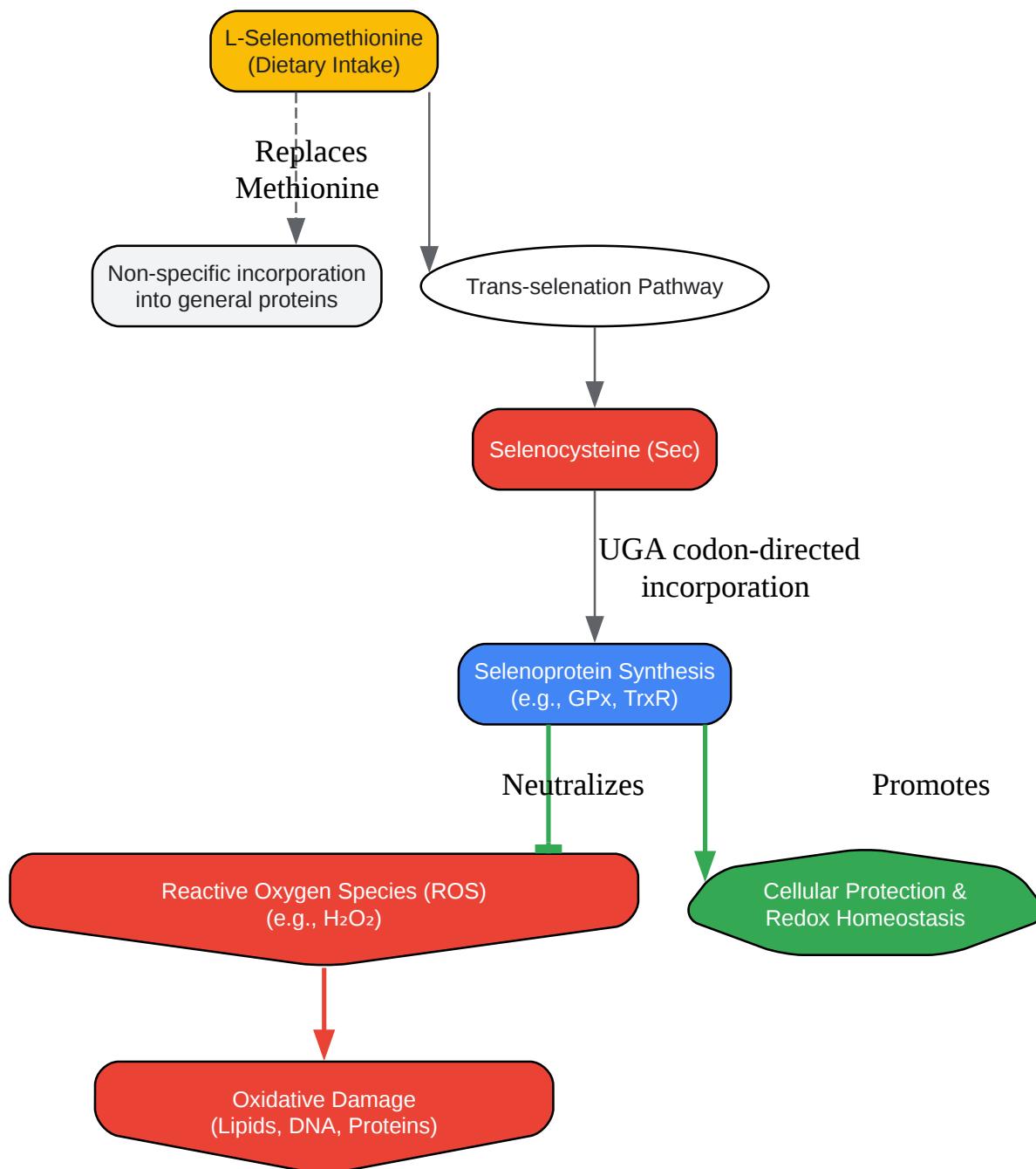
Synthesis of L-Selenomethionine

A common method for the synthesis of **L-Selenomethionine** involves the reaction of L-homoserine lactone hydrochloride with a methyl selenide source.[8][15]

Methodology:

- Preparation of Reactants: Under a nitrogen atmosphere, L-homoserine lactone hydrochloride (e.g., 13.75 g) is dissolved in N,N-dimethylformamide (DMF) (e.g., 40 mL).[8][15] In a separate vessel, sodium methyl selenide is prepared. This can be achieved by reacting selenium powder with a reducing agent like hydrazine hydrate in a sodium hydroxide solution, followed by methylation with a reagent such as dimethyl sulfate.[16][17] Alternatively, methyl selenate (e.g., 15.2 g) is dissolved in DMF (e.g., 20 mL).[8][15]
- Reaction: The methyl selenide solution is slowly added to the dissolved L-homoserine lactone hydrochloride. The mixture is then heated and refluxed for approximately 2 hours.[8][15]
- Precipitation: After the reaction is complete, the mixture is cooled, and the pH is adjusted to approximately 6.0 using an aqueous acetic acid solution. This causes a white solid, **L-Selenomethionine**, to precipitate.[8][15]
- Purification: The crude solid is collected and purified by recrystallization from a mixed solvent system, typically water and ethanol, to yield pure **L-Selenomethionine**.[8][15] This process can achieve a chemical purity and enantiomeric excess of over 99%. [15]





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